

(+)-Neomenthol safety and handling in the lab

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Compound of Interest

Compound Name: (+)-Neomenthol

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An In-depth Technical Guide to the Safe Laboratory Handling of (+)-Neomenthol

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety protocols and handling procedures for **(+)-Neomenthol** in a laboratory environment. The information is compiled to assist researchers, scientists, and drug development professionals in minimizing risks and ensuring a safe working environment. All data and procedures are derived from publicly available safety data sheets and chemical databases.

Chemical and Physical Properties

(+)-Neomenthol is a clear, colorless liquid with a characteristic mint-like odor.^{[1][2]} It is a combustible substance and is generally stable under recommended storage conditions.^{[1][3]} Understanding its physical properties is critical for safe handling and storage.

Table 1: Physical and Chemical Properties of **(+)-Neomenthol**

Property	Value
CAS Number	2216-52-6[4][5][6]
Molecular Formula	C ₁₀ H ₂₀ O[2][4][5]
Molecular Weight	156.27 g/mol [1][4][5][7]
Appearance	Clear, colorless liquid[1][4][5]
Melting Point	-22 °C[4][5][8]
Boiling Point	212 °C at 760 mmHg[5] / 95 °C at 12-16 hPa[4][8]
Density	0.899 - 0.9 g/cm ³ at 25 °C[1][4][5]
Vapor Pressure	0.795 mmHg at 20 °C[1] / 1.1 hPa at 20 °C[4]
Flash Point	83 °C (closed cup)[4]
Solubility	Does not mix well with water[1][4]

| Storage Temperature| 2 - 8 °C, light-sensitive[4] |

Hazard Identification and Toxicology

(+)-Neomenthol is classified as a hazardous substance.[1] The primary hazards include skin irritation, serious eye damage, and respiratory irritation.[4][9] It is also a combustible liquid.[6] While comprehensive toxicological data is limited, it is known to be harmful if swallowed.[6]

Table 2: GHS Hazard Classification for **(+)-Neomenthol**

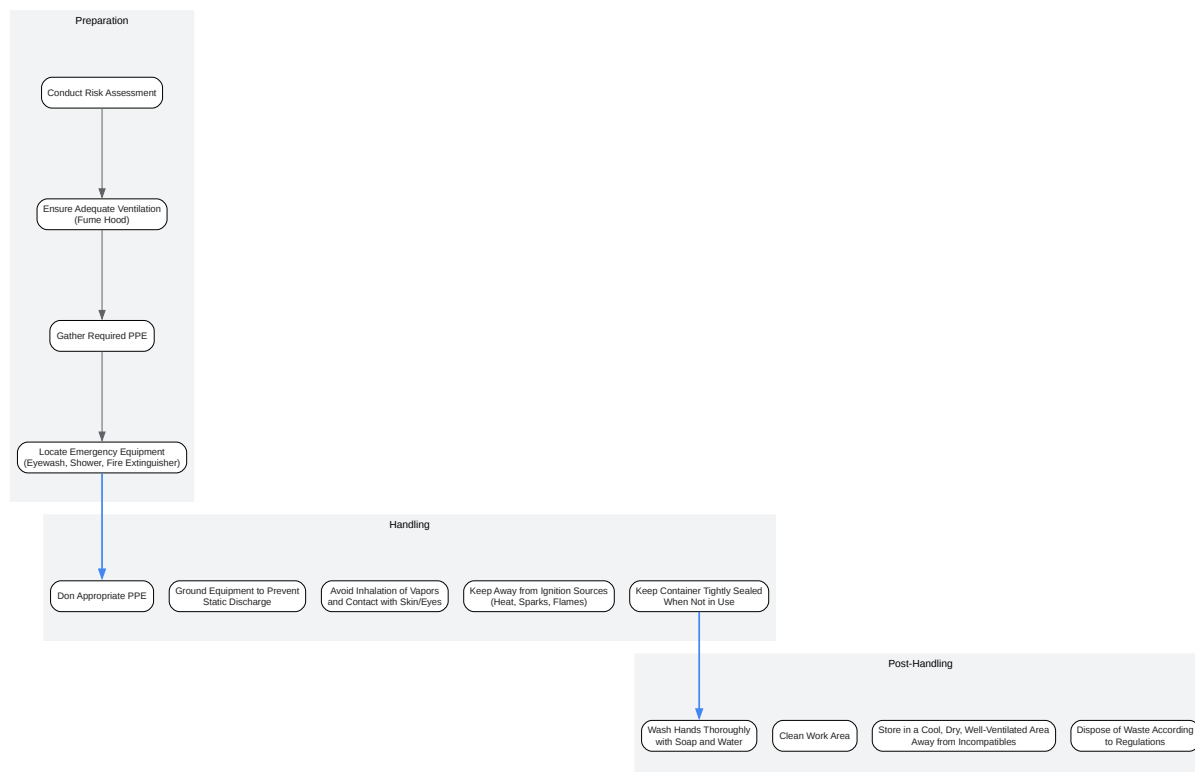
Hazard Class	Hazard Code	Hazard Statement
Flammable Liquids	H227	Combustible liquid.
Skin Irritation	H315	Causes skin irritation.[4]
Serious Eye Damage	H318	Causes serious eye damage. [4][9]
Specific Target Organ Toxicity(Single Exposure)	H335	May cause respiratory irritation.[4][9]

| Acute Toxicity, Oral | - | Harmful if swallowed.[6][9] |

Standard Operating Procedures

General Handling Protocol

A systematic approach to handling **(+)-Neomenthol** is essential to minimize exposure and risk. The following workflow outlines the key steps for safe handling.



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Caption: General workflow for handling **(+)-Neomenthol**.

Methodology:

- Risk Assessment: Before beginning work, assess the risks associated with the planned procedure.
- Ventilation: Always handle **(+)-Neomenthol** in a well-ventilated area, preferably within a chemical fume hood.^{[1][9]}
- Ignition Sources: Keep the substance away from all sources of ignition, including open flames, hot surfaces, and sparks.^{[1][9]} Do not smoke in the handling area.^{[1][9]}
- Personal Contact: Avoid all personal contact, including the inhalation of vapors and direct contact with skin and eyes.^{[1][9]}

- Hygiene: Do not eat, drink, or smoke when using this product.^{[1][9]} Always wash hands with soap and water after handling.^{[1][9]} Contaminated work clothes should be laundered separately.^{[1][9]}
- Storage: Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.^{[1][9]} Protect containers from physical damage and store away from incompatible materials such as oxidizing agents.^{[1][9]}

Storage Protocol

Proper storage is crucial to maintain the stability of **(+)-Neomenthol** and prevent hazardous situations.

- Containers: Keep containers securely sealed and clearly labeled.^{[1][9]}
- Location: Store in a cool, dry, well-ventilated area.^{[1][9]} A recommended storage temperature is between 2-8 °C.^[4]
- Incompatibilities: Store away from incompatible materials, particularly strong oxidizing agents (e.g., nitrates, peroxides, chlorine bleaches), as ignition may result.^{[1][3]}
- Environment: Prevent concentration in hollows and sumps.^{[1][9]} Ensure no smoking, naked lights, or ignition sources are present in the storage area.^{[1][9]}

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure. Selection should be based on a thorough risk assessment of the specific tasks being performed.

Table 3: Recommended Personal Protective Equipment (PPE) for **(+)-Neomenthol**

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles with side-shields or a full face shield.[1][3][4]	Protects against splashes and vapors, preventing serious eye damage.[4] Contact lenses should not be worn as they can absorb and concentrate irritants.[1]
Skin Protection	Chemical-resistant gloves (e.g., PVC, Neoprene, or Nitrile rubber tested to EN 374).[1][3] A complete suit protecting against chemicals or a lab coat.[4] Safety footwear.[1]	Prevents skin contact, which can cause irritation and sensitization.[1] For prolonged contact, gloves with a high protection class are recommended.[1]

| Respiratory Protection | Use in a well-ventilated area. If ventilation is inadequate or for major spills, use a NIOSH-approved full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges.[1][4][7] | Protects against inhalation of vapors, which can cause respiratory tract irritation.[1][4] |

Emergency Procedures

First Aid Measures

Immediate and appropriate first aid is critical in the event of an exposure. Always show the Safety Data Sheet to attending medical personnel.[4]

- Eye Contact: Immediately flush the eye continuously with running water for at least 15 minutes, holding the eyelids apart.[1][4] Removal of contact lenses should only be done by skilled personnel.[1][9] Seek immediate medical attention.[4]
- Skin Contact: Immediately remove all contaminated clothing, including footwear.[1] Flush skin and hair with running water and soap, if available.[1][9] Seek medical attention if irritation occurs or persists.[1][9]

- Inhalation: Remove the person from the contaminated area to fresh air.[1][4][9] Lay the patient down and keep them warm and rested.[1] If not breathing, provide artificial respiration.[1][4] Seek immediate medical attention.[1][4]
- Ingestion: Rinse mouth with water.[4] Do NOT induce vomiting.[4][6] Immediately give a glass of water.[1][9] Seek medical advice if feeling unwell.[6]

Fire-Fighting Measures

(+)-Neomenthol is a combustible liquid and presents a slight fire hazard when exposed to heat or flame.[1][9]

- Suitable Extinguishing Media: Use alcohol-stable foam, dry chemical powder, or carbon dioxide.[1][3][4][9] Water spray or fog should only be used for large fires to cool adjacent areas.[1][9]
- Specific Hazards: Heating may cause containers to rupture violently.[1][9] Combustion can produce toxic and irritating fumes, including carbon monoxide (CO) and carbon dioxide (CO₂).[1][3]
- Fire-Fighter Protection: Wear full body protective clothing and a self-contained breathing apparatus (SCBA).[1][4][9]

Accidental Release Measures (Spill Protocol)

The response to a spill depends on its size and location. The following workflow provides a guide for managing accidental releases.

Caption: Decision workflow for accidental spill response.

Methodology for Minor Spills:

- Remove all sources of ignition immediately.[1][9]
- Wear appropriate PPE (gloves, goggles, lab coat).[1]
- Contain the spill with an inert absorbent material like sand, earth, or vermiculite.[1][9]

- Collect the absorbed material and place it into a suitable, labeled container for disposal.[\[1\]](#)[\[9\]](#)
- Clean the spill area thoroughly, and wash to prevent runoff into drains.[\[1\]](#)

Methodology for Major Spills:

- Evacuate all non-essential personnel from the area and move upwind.[\[1\]](#)[\[9\]](#)
- Alert emergency responders and inform them of the location and nature of the hazard.[\[1\]](#)[\[9\]](#)
- Wear full PPE, including a respirator or self-contained breathing apparatus.[\[1\]](#)
- If safe to do so, stop the leak and increase ventilation.[\[1\]](#)
- Prevent the spill from entering drains or waterways by any means available.[\[1\]](#)[\[9\]](#)
- Contain and collect the material as described for minor spills, using non-sparking tools.[\[1\]](#)[\[3\]](#)

Disposal Considerations

All waste must be handled in accordance with local, state, and federal regulations.[\[1\]](#)

- Chemical Waste: Unused or contaminated **(+)-Neomenthol** should be collected in a labeled, sealed container and disposed of as hazardous chemical waste through an approved disposal plant.[\[1\]](#) Do not mix with other waste.
- Contaminated Materials: Materials such as gloves, absorbent paper, and pipette tips contaminated with **(+)-Neomenthol** should be collected in sealed, labeled bags and disposed of as hazardous waste.[\[10\]](#)
- Empty Containers: Handle uncleaned containers as you would the product itself. Containers may be triple-rinsed with an appropriate solvent, and the rinsate collected as hazardous waste.[\[11\]](#) Once decontaminated, labels should be defaced, and the container can be disposed of or recycled according to institutional guidelines.[\[11\]](#) Do not allow wash water from cleaning equipment to enter drains.[\[1\]](#)

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